



Application Notes and Protocols: Disperse Orange 25 in Photo-Thermo Electrochemical Cells

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Compound of Interest		
Compound Name:	Disperse orange 25	
Cat. No.:	B078697	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Disperse Orange 25**, an azo dye, in the fabrication and characterization of photothermo electrochemical cells. The unique photo-thermal properties of this dye make it a compelling candidate for converting solar and thermal energy into electrical power.[1]

Principle of Operation

Photo-thermo electrochemical cells harness both light (photo) and heat (thermo) to generate an electrical potential. In the context of **Disperse Orange 25**, an aqueous solution of the dye serves as an electrolyte.[2][3][4] When a temperature gradient and illumination are applied across the cell, several phenomena contribute to the generation of a voltage and current:

- Thermoelectric Effect (Seebeck Effect): A temperature difference across the electrolyte causes the ions to diffuse from the hot electrode to the cold electrode, creating a potential difference.
- Photoelectric Effect: Upon illumination, the Disperse Orange 25 dye molecules can absorb photons, leading to the generation of charge carriers and contributing to the overall photocurrent.



The combination of these effects in a photo-thermo electrochemical cell can lead to enhanced power generation compared to a purely thermoelectric or photoelectric device.

Quantitative Data Summary

The performance of photo-thermo electrochemical cells utilizing **Disperse Orange 25** is highly dependent on the cell configuration, including the choice of electrodes and the operating conditions. The following tables summarize key performance parameters from various studies.

Table 1: Performance of Cu/**Disperse Orange 25**/Cu Flexible Photo-Thermo Electrochemical Cell[3][5][6]

Parameter	Value	Conditions
Open-Circuit Voltage (Voc)	18 - 20 mV	ΔT = 10 °C
Short-Circuit Current (Isc)	0.4 - 0.5 μΑ	ΔT = 10 °C
Seebeck Coefficient	1.9 - 2.2 mV/°C	-
Average Output Power	up to 0.26 μW	-

Table 2: Performance of n-InP/**Disperse Orange 25**/C Photo-Thermo Electrochemical Cell[2]

Parameter	Value	Conditions
Open-Circuit Voltage (Voc)	Increase of 100%	Light intensity increased from dark to 425 W/m², Temperature increased from 25°C to 60°C
Short-Circuit Current (Isc)	Increase of 300%	Light intensity increased from dark to 425 W/m², Temperature increased from 25°C to 60°C

Table 3: Performance of Zn/Disperse Orange 25/C Photo-Thermo Electrochemical Cell[4]



Parameter	Value	Conditions
Open-Circuit Voltage (Voc)	Approximately constant	Temperature increased from 36°C to 60°C (Light intensity up to 380 W/m²)
Short-Circuit Current (Isc)	1.6 times increase	Temperature increased from 36°C to 60°C (Light intensity up to 380 W/m²)
Output Power	1.6 times increase	Temperature increased from 36°C to 60°C (Light intensity up to 380 W/m²)

Experimental Protocols

The following protocols provide a detailed methodology for the fabrication and characterization of photo-thermo electrochemical cells using **Disperse Orange 25**.

Materials and Equipment

- Dye: Disperse Orange 25 (C17H17N5O2, Molecular Weight: 323.35 g/mol)[3]
- Solvent: Distilled water
- Electrodes:
 - Copper (Cu) plates (e.g., 4 mm diameter, 2 mm thickness)[3]
 - n-type Indium Phosphide (n-InP)
 - Carbon (C) plates or rods[2][4]
 - Zinc (Zn) rods[4]
- Cell Casing:
 - Flexible polymer tubes (e.g., 4 mm internal diameter)[3]



- Sealed organic glass box (e.g., 35 x 13 x 14 mm or 35 x 30 x 14 mm)[2][4]
- Measurement Instruments:
 - Digital Multimeter (e.g., HIOKI 3256 Digital HiTESTER, Fluke-87)[2][3]
 - Light Source (e.g., filament lamp)[3][4]
 - Light Intensity Meter (e.g., KYOCERA JIM-100, Amprove LM-80)[2][3]
 - Low-power electric heater
 - Thermocouples

Preparation of Disperse Orange 25 Electrolyte

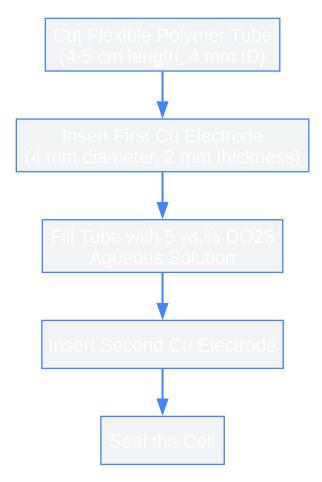
- Weigh the desired amount of **Disperse Orange 25** powder.
- Dissolve the powder in a measured volume of distilled water to achieve the target concentration (e.g., 1, 3, or 5 wt.%).[2][4]
- Stir the solution until the dye is completely dissolved.

Fabrication of Photo-Thermo Electrochemical Cells

The following diagrams illustrate the workflow for fabricating different cell configurations.



Flexible Cu/DO25/Cu Cell Fabrication

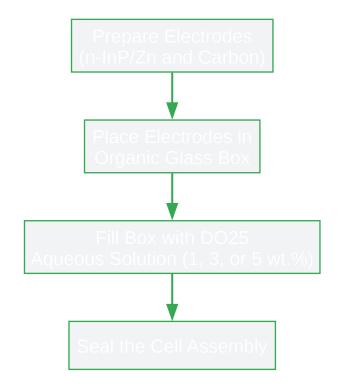


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Fabrication workflow for a flexible Cu/Disperse Orange 25/Cu cell.



n-InP/DO25/C or Zn/DO25/C Cell Fabrication



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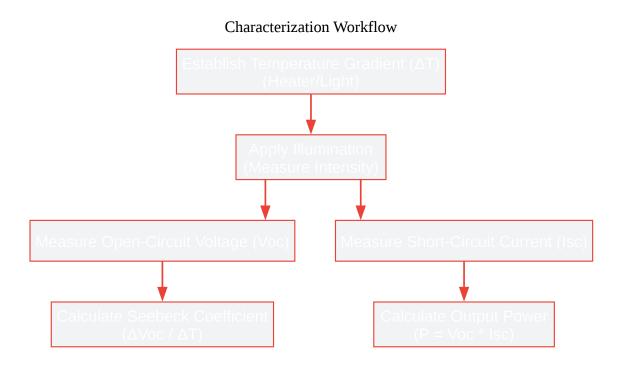
Fabrication workflow for n-InP/DO25/C or Zn/DO25/C cells.

Characterization Protocol

- Temperature Gradient Creation:
 - Use a low-power electric heater or a light source to heat one electrode of the cell.
 - Measure the temperature of both the hot and cold electrodes using thermocouples to determine the temperature gradient (ΔT).[3]
- Illumination:
 - Use a filament lamp as a light source.[3][4]
 - Measure the light intensity at the surface of the cell using a light intensity meter.



- Electrical Measurements:
 - Connect the electrodes of the cell to a digital multimeter.
 - Measure the open-circuit voltage (Voc) by setting the multimeter to the voltage measurement mode.
 - Measure the short-circuit current (Isc) by setting the multimeter to the current measurement mode.
 - Record Voc and Isc at different temperature gradients and light intensities.
- Seebeck Coefficient Calculation:
 - \circ Plot the open-circuit voltage (Voc) as a function of the temperature gradient (ΔT).
 - The slope of the Voc vs. ΔT graph gives the Seebeck coefficient.



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General workflow for the characterization of photo-thermo electrochemical cells.

Safety Precautions

- **Disperse Orange 25** is a chemical dye and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Follow standard laboratory safety procedures when working with electrical equipment and heat sources.

Conclusion

Disperse Orange 25 demonstrates significant potential for application in photo-thermo electrochemical cells. The straightforward cell fabrication and the use of an aqueous electrolyte make this a cost-effective and accessible area of research. Further optimization of electrode materials, dye concentration, and cell design could lead to significant improvements in power output, paving the way for practical applications in low-power energy harvesting.

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